

Denfivontinib Solubility & Physicochemical Properties

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Compound Focus: Denfivontinib

CAS No.: 1457983-28-6

Cat. No.: S548034

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The table below summarizes the key solubility and property data available for **denfivontinib**. [1]

Property	Value / Description	Conditions / Notes
Molecular Formula	C ₂₅ H ₂₅ BrN ₆ O ₂	-
Molecular Weight	521.41 g/mol	-
Purity	≥98%	As supplied by InvivoChem. [1]
Solubility in DMSO	~24 mg/mL (~46.0 mM)	Estimated; "saturation unknown".
Solubility in Water	<1 mg/mL	Practically insoluble.
Solubility in Ethanol	<1 mg/mL	Practically insoluble.
Recommended Solvent	40% PEG300 + 5% Tween80 + 45% Saline	Sequential addition to 10% DMSO stock solution to achieve a working concentration of ≥ 2.5 mg/mL. [1]

Experimental Protocols from Literature

Here are detailed methodologies for key experiments involving **denfivontinib**, as cited in the literature. [1]

Enzyme Assay (FLT3 Inhibition)

This protocol uses a time-resolved fluorescence resonance energy transfer (TR-FRET) system to determine IC₅₀ values. [1]

- **Procedure:**

- Combine 10 ng/mL FLT3 enzyme, a serially diluted **Denfivontinib**, 80 nM of ULight-poly-GT peptide substrate, and varying concentrations of ATP (8.5 μM to 1088 μM) in kinase assay buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, and 0.01% Tween-20).
- Add the mixture to a 384-well OptiPlate in a volume of 10 μL.
- Incubate at room temperature for up to one hour.
- Stop the kinase reaction by adding 5 μL of 10 mM EDTA.
- Add 5 μL of a 2 nM concentration of a specific Eu-labeled anti-phosphopeptide antibody, diluted in LANCE Detection Buffer.
- Incubate the assay plates at 23°C for 30 minutes.
- Measure the LANCE signal using an EnVision Multilabel Reader (excitation at 320 nm, emission at 615 nm and 665 nm).
- Perform nonlinear regression analysis using software like GradPad Prism 5 to determine the IC₅₀.

Cell Assay (Anti-proliferative Activity & Apoptosis)

This protocol measures the effect of **denfivontinib** on cell viability. [1]

- **Procedure:**

- Seed cells at a density of 2×10^4 cells per well.
- Apply test inhibitor concentrations to the cells for 72 hours at 37°C.
- For conditioned medium (CM) experiments: use CM from HS-5 cell culture, centrifuged to remove debris, and add to the assay medium at a final concentration of 35%.
- For co-culture experiments: plate 1×10^4 HS-5 monolayers with 5×10^4 AML blast cells in 24-well plates, culture for at least 48 hours prior to inhibitor exposure.
- Assess cell viability using an ATPLite assay.

Animal Dosing Protocol

This describes the *in vivo* administration of **denfivontinib** in mouse models. [1]

- **Models Used:** MV4-11 xenograft mouse model and Molm-14 orthogonal mouse model.
- **Dosage and Route:** 20-30 mg/kg, administered orally (p.o.). [1]
- **Formulation Example for *in vivo* work:** [1]
 - Prepare a 25.0 mg/mL clear stock solution of **denfivontinib** in DMSO.
 - Mix 100 μ L of the stock solution with 400 μ L PEG300.
 - Add 50 μ L Tween-80 to the above solution and mix evenly.
 - Add 450 μ L normal saline to adjust the final volume to 1 mL. *This produces a clear solution with a concentration of 2.5 mg/mL for administration.*

Mechanism of Action & Signaling Pathway

Denfivontinib is a novel and potent inhibitor targeting key tyrosine kinases. The diagram below illustrates its primary targets and downstream biological effects based on current research. [1] [2] [3]

Technical Support Guidance

Given the lack of specific troubleshooting resources, here is guidance based on general principles for handling investigational kinase inhibitors like **denfivontinib**:

- **Solubility Issues:** If precipitation occurs in your DMSO stock or working solutions, ensure the solvent is fresh and anhydrous. Gently warming the tube (e.g., to 37°C) and vortexing before use can help. For *in vivo* studies, strictly follow the sequential dilution protocol to maintain the drug in solution. [1]
- **Variable Cell Response:** Differences in anti-proliferative effects can arise from the specific cell line and its genetic background (e.g., expression of FLT3-ITD mutations). Always include relevant positive control cell lines (e.g., MV4-11, Molm-14) in your assays. [1]
- **Combination Studies:** Recent research highlights that **denfivontinib**'s immune-modulating effects (via AXL inhibition and NLRP3 activation) make it a strong candidate for combination with anti-PD-1 therapy like pembrolizumab. This is a key area for experimental design. [3]

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